

A Comprehensive Technical Guide to 4,6-Dichloro-2-methyl-5-nitropyrimidine

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Compound of Interest

Compound Name: 4,6-Dichloro-2-methyl-5-nitropyrimidine

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For researchers, scientists, and professionals in drug development, this document provides a detailed overview of the chemical and physical properties of **4,6-Dichloro-2-methyl-5-nitropyrimidine**, including its synthesis.

Core Compound Data

4,6-Dichloro-2-methyl-5-nitropyrimidine is a chemical compound with the CAS number 13162-43-1.^[1] Its molecular and physical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₅ H ₃ Cl ₂ N ₃ O ₂	[1][2]
Molecular Weight	208.00 g/mol	[1][3][2]
Boiling Point	310.4°C at 760 mmHg	[1]
Density	1.626 g/cm ³ (Predicted)	
Topological Polar Surface Area (TPSA)	68.92 Å ²	[3]
LogP	2.00002	[3]

Experimental Protocols: Synthesis of 4,6-Dichloro-2-methyl-5-nitropyrimidine

An efficient and convenient synthesis of **4,6-dichloro-2-methyl-5-nitropyrimidine** has been described, achieving a notable yield.^[4] The process involves a multi-step synthesis starting from acetamidine hydrochloride and diethyl malonate.

Step 1: Cyclization to 4,6-Dihydro-2-methyl-pyrimidine The initial step is a cyclization reaction involving acetamidine hydrochloride and diethyl malonate. This reaction is conducted in the presence of sodium methoxide and results in the formation of 4,6-dihydro-2-methyl-pyrimidine with a high yield of 91.2%.^[4]

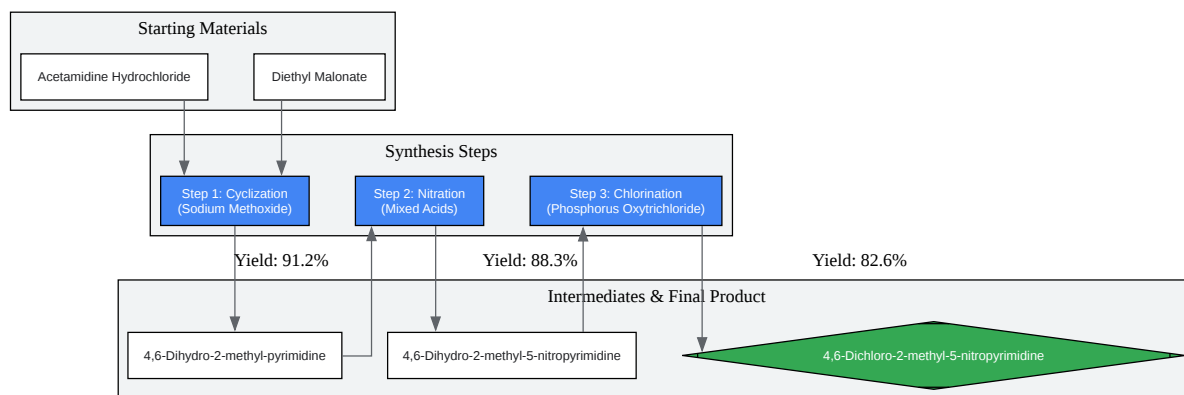
Step 2: Nitration to 4,6-Dihydro-2-methyl-5-nitropyrimidine The product from the first step, 4,6-dihydro-2-methyl-pyrimidine, undergoes nitration. This is achieved using a mixture of nitric acid, trichloroacetic acid, and acetic acid. This nitration step yields 4,6-dihydro-2-methyl-5-nitropyrimidine with a yield of 88.3%.^[4]

Step 3: Chlorination to 4,6-Dichloro-2-methyl-5-nitropyrimidine The final step is the chlorination of 4,6-dihydro-2-methyl-5-nitropyrimidine. This is accomplished using phosphorus oxytrichloride to produce the target compound, **4,6-dichloro-2-methyl-5-nitropyrimidine**, with a yield of 82.6%.^[4]

A similar synthetic approach is noted for a related compound, 4,6-dichloro-2-methylthio-5-nitropyrimidine, which also starts from diethyl malonate and involves nitration, cyclization, methylation, and a final chlorination step using phosphorus oxychloride.^[5]

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **4,6-Dichloro-2-methyl-5-nitropyrimidine**.



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Caption: Synthesis pathway of **4,6-Dichloro-2-methyl-5-nitropyrimidine**.

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